

# Essential Safety and Operational Guide for Handling GSK215

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## Compound of Interest

Compound Name: GSK215

Cat. No.: B10830308

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For researchers, scientists, and drug development professionals working with **GSK215**, a potent and selective FAK-degrading PROTAC (Proteolysis Targeting Chimera), adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans to ensure the safe handling of this compound in a laboratory setting.

## Physicochemical and Storage Information

**GSK215** is a complex molecule with the following properties:

Property	Value
Chemical Formula	C50H59F3N10O6S[1][2][3]
Molecular Weight	Approximately 985.14 g/mol [1][2][3]
CAS Number	2743427-26-9[1][2][3]
Appearance	Solid powder[2]
Solubility	Soluble in DMSO[2][4]
Long-term Storage	Store at -20°C as a solid powder[1][2][3][5]
Solution Storage	Store solutions at -20°C for up to one month or -80°C for up to six months[6]

## Personal Protective Equipment (PPE)

When handling **GSK215**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or glasses with side shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat should be worn at all times.
- Respiratory Protection: For operations that may generate dust or aerosols, a properly fitted respirator is recommended.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing stock solutions.
- Ensure easy access to an eyewash station and a safety shower.

### 2. Weighing the Compound:

- Handle the solid powder with care to avoid generating dust.
- Use a microbalance within a ventilated enclosure if possible.

### 3. Preparing Stock Solutions:

- **GSK215** is soluble in DMSO.[\[2\]](#)[\[4\]](#)
- Slowly add the solvent to the vial containing the solid **GSK215** to avoid splashing.
- Vortex or sonicate briefly to ensure complete dissolution.
- Clearly label the vial with the compound name, concentration, solvent, and date of preparation.

### 4. Use in Experiments:

- When diluting stock solutions or adding **GSK215** to experimental setups, handle the solutions with the same level of care as the stock solution.
- Avoid direct contact with skin and eyes.

## Spill and Emergency Procedures

- Minor Spills:
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Place the contaminated material in a sealed container for proper disposal.
  - Clean the spill area with an appropriate solvent and then with soap and water.
- Major Spills:
  - Evacuate the area immediately.
  - Alert your laboratory supervisor and institutional safety office.
  - Do not attempt to clean up a large spill without appropriate training and equipment.
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
  - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
  - Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
  - Ingestion: Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.

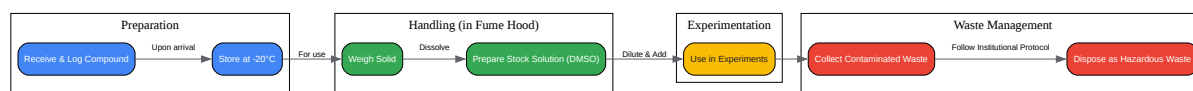
## Disposal Plan

All waste materials contaminated with **GSK215** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect unused solid **GSK215** and any contaminated materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **GSK215** in a labeled, sealed hazardous waste container. Do not pour down the drain.
- **Disposal Method:** Dispose of all **GSK215** waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.

## Experimental Workflow for Handling GSK215

The following diagram illustrates the standard workflow for handling **GSK215** in a laboratory setting, from receiving the compound to its final disposal.



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Caption: Standard operational workflow for the safe handling of **GSK215**.

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## References

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